

1,2-Benzisoxazol-3-ylacetyl Chloride: Proper Disposal Procedures

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Compound of Interest

Compound Name:	1,2-Benzisoxazol-3-ylacetyl chloride
CAS No.:	84637-43-4
Cat. No.:	B3157153

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Executive Summary & Core Directive

Do not dispose of **1,2-Benzisoxazol-3-ylacetyl chloride** directly into chemical waste streams. This compound is a highly reactive acid chloride intermediate. Direct disposal into aqueous waste drums can cause rapid pressurization and explosion due to HCl gas generation. Disposal into organic solvent waste containing protic impurities (alcohols, water) can trigger exothermic runaways.

The Mandatory Protocol: You must chemically stabilize (quench) this compound into its corresponding parent acid, 1,2-benzisoxazol-3-ylacetic acid, and neutralize the acidic byproducts before it enters the waste stream.

Chemical Identity & Hazard Profile[1][2][3]

This compound is a key intermediate in the synthesis of antipsychotics (e.g., Risperidone) and anticonvulsants (e.g., Zonisamide). Its reactivity profile is dominated by the chlorocarbonyl group (-COCl).

Property	Data
Chemical Name	1,2-Benzisoxazol-3-ylacetyl chloride
Parent Acid CAS	4865-84-3 (1,2-Benzisoxazol-3-ylacetic acid)
Functional Group	Acid Chloride (Acyl Chloride)
Reactivity	Water Reactive: Violently hydrolyzes to release HCl gas. Corrosive: Causes severe skin burns and eye damage. Lachrymator: Irritating vapors.
Stability	Thermally stable <100°C; benzisoxazole ring may isomerize at high heat.

Pre-Disposal Stabilization Protocol (Quenching)

Objective: Convert the reactive acid chloride into the stable, solid organic acid (1,2-benzisoxazol-3-ylacetic acid) and innocuous inorganic salts.

Required PPE

- Respiratory: Fume hood is mandatory.
- Eyes: Chemical splash goggles + Face shield (if working with >100mL).
- Skin: Nitrile gloves (double gloved recommended) + Chemical-resistant apron.

The "Ice-Quench" Method

Use this method for laboratory-scale disposal (<500 mL/g).

Step 1: Preparation Prepare a large beaker containing crushed ice and water. The volume of ice/water should be at least 10x the volume of the acid chloride to ensure an immense heat sink.

- Scientific Rationale: The hydrolysis reaction () is highly exothermic. Ice prevents the reaction temperature from spiking, which minimizes the vaporization of the toxic HCl byproduct.

Step 2: Controlled Addition

- If the waste is pure liquid: Dilute it first with a non-protic solvent (e.g., Dichloromethane or Toluene) to modulate the addition rate.
- Action: Slowly add the acid chloride solution dropwise onto the ice/water slurry with gentle stirring.
- Critical Rule: NEVER add water to the acid chloride. This will cause localized boiling and an explosive projection of corrosive material.

Step 3: Hydrolysis & Precipitation Allow the mixture to stir until all ice has melted. You will likely observe the formation of a solid precipitate (the parent acid, 1,2-benzisoxazol-3-ylacetic acid, is sparingly soluble in water).

- Observation: Evolution of white fumes (HCl) should cease.

Step 4: Neutralization Slowly add a base (Sodium Bicarbonate

or 1M Sodium Hydroxide

) to the stirred mixture.

- Endpoint: Monitor pH until it reaches 6–8.
- Caution:

will generate

gas (foaming). Add slowly to prevent overflow.

Waste Classification & Final Disposal

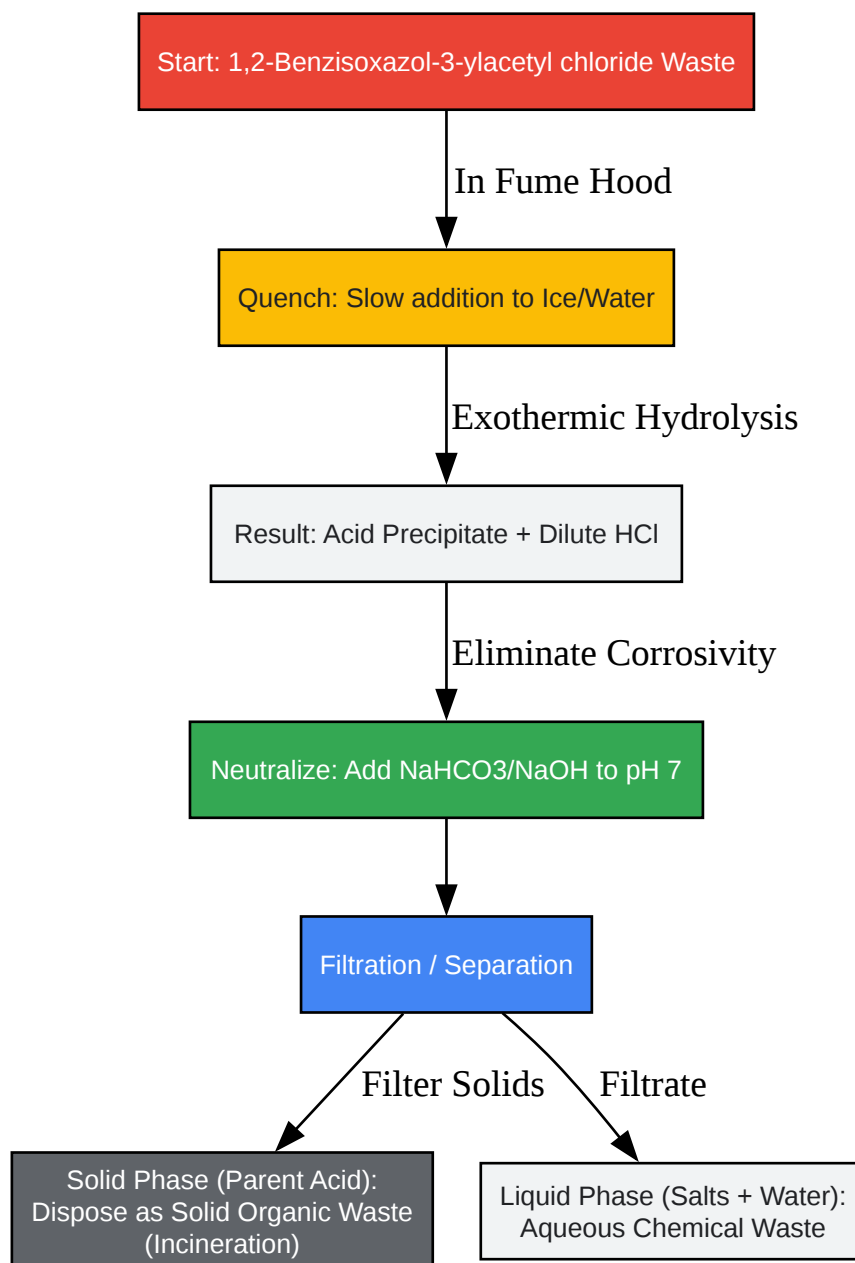
Once quenched and neutralized, the waste is no longer "reactive," but it is still chemical waste.

Decision Logic: Separation vs. Slurry

The benzisoxazole moiety is a pharmacophore.^[1] Therefore, the organic solid produced is considered a pharmaceutical intermediate and should not be released into the sewer system.

Component	State	Disposal Path
Organic Solid (Parent Acid)	Solid / Sludge	Solid Hazardous Waste (Incineration). Label as "Non-regulated organic solid (contains 1,2-benzisoxazole derivative)."
Aqueous Phase (Neutralized)	Liquid	Aqueous Waste. If free of organic solvents and local regulations permit, drain disposal may be possible. However, best practice dictates Aqueous Chemical Waste for incineration.
Solvent Layer (if used)	Liquid	Halogenated/Non-Halogenated Organic Waste.

DOT Visualization: Disposal Decision Tree



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Caption: Logical flow for converting reactive acid chloride waste into stable disposal streams.

Emergency Spill Response

Scenario: You spill pure **1,2-Benzisoxazol-3-ylacetyl chloride** on the bench or floor.

- **Evacuate & Ventilate:** The spill will immediately react with moisture in the air, releasing HCl gas. Evacuate the immediate area and ensure hood sashes are down or ventilation is

maxed.

- PPE Up: Do not approach without a respirator (if outside a hood) and heavy nitrile gloves.
- Dry Absorption: DO NOT use water. Cover the spill with a dry absorbent (Vermiculite, dry sand, or a commercial acid-neutralizing spill pad).
- Scoop & Quench: Scoop the absorbed material into a wide-mouth container. Move this container to a fume hood. Then perform the "Ice-Quench" method described in Section 3 on the absorbed material.

Scientific Context & Mechanism[6][7][8]

Understanding the chemistry prevents accidents. The disposal procedure is based on the hydrolysis mechanism of acyl chlorides.

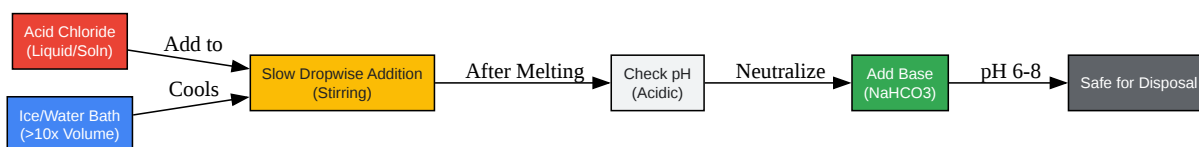
Reaction Pathway[3][9][10]

The acid chloride is an electrophile that is attacked by water (nucleophile).

Where R = 1,2-Benzisoxazol-3-ylmethyl.

- Why Ice? The reaction is exothermic. Heat accelerates the reaction and vaporizes HCl. Ice acts as a thermal buffer.
- Why Neutralize? The HCl produced makes the solution corrosive (pH < 1). Neutralization renders it safe for waste containers, preventing corrosion of metal drums.

DOT Visualization: Quenching Workflow



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Caption: Step-by-step workflow for the safe quenching of acid chlorides.

References

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Sources

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